Iomeprol Hydrolysate-1: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Iomeprol hydrolysate-1*
CAS No.:	*66108-90-5*
Cat. No.:	*B7795880*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Iomeprol Hydrolysate-1**, a key compound in the landscape of diagnostic imaging agents. This document outlines its chemical identity, molecular weight, and role as an intermediate in the synthesis of other significant X-ray contrast agents. Furthermore, it delves into the broader context of iomeprol degradation, analytical methodologies for its detection, and the pathways governing its chemical transformations.

Core Compound Data

Iomeprol Hydrolysate-1 is recognized as a hydrolytic derivative of Iomeprol, a widely used non-ionic, iodinated contrast medium. While Iomeprol itself is designed for high stability in physiological environments, understanding its potential degradation products is crucial for safety, efficacy, and regulatory compliance in drug development and formulation.[1][2]

Below is a summary of the key quantitative data for **Iomeprol Hydrolysate-1** and its parent compound, Iomeprol.

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Property	Iomeprol Hydrolysate-1	Iomeprol
CAS Number	31127-80-7	78649-41-9[1][3][4][5][6]
Molecular Formula	$C_{16}H_{20}I_3N_3O_7$	$C_{17}H_{22}I_3N_3O_8$[1][3][4][5]
Molecular Weight	747.06 g/mol [7][8]	777.09 g/mol [3][4][5]

Understanding Iomeprol Hydrolysis

The hydrolysis of iomeprol is a critical consideration in its lifecycle, from manufacturing to excretion.[2] Amide hydrolysis is a recognized degradation pathway for iomeprol and similar iodinated contrast agents.[9] This process involves the cleavage of one of the amide bonds in the iomeprol molecule, typically resulting in the formation of a carboxylic acid and an amine. The specific identity of "**Iomeprol Hydrolysate-1**" suggests a defined product of this hydrolytic degradation.

The degradation of iodinated X-ray contrast media can be initiated by various factors, including advanced oxidation processes.[10] While iomeprol is noted for its chemical stability, understanding its degradation profile under various conditions is essential for ensuring the quality and safety of its pharmaceutical formulations.[2][11][12]

Experimental Protocols

The analysis of iomeprol and its hydrolytic byproducts necessitates sensitive and specific analytical methods. High-performance liquid chromatography (HPLC) is a cornerstone technique for the determination of iomeprol in biological matrices like plasma and urine.[13] Furthermore, HPLC coupled with mass spectrometry (LC-MS) is a powerful tool for identifying and quantifying potential impurities, including degradation products, in the active pharmaceutical ingredient (API).[14]

General Protocol for Impurity Profiling of Iomeprol using HPLC-MS:

This protocol provides a general framework for the analysis of iomeprol and its related substances. Specific parameters may require optimization based on the instrumentation and specific impurities of interest.

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- Sample Preparation:
  - Accurately weigh and dissolve the iomeprol sample in a suitable solvent, such as a mixture of water and methanol or acetonitrile.
  - For biological samples, a protein precipitation step followed by solid-phase extraction (SPE) may be necessary to remove interfering substances.[14]
- Chromatographic Separation:
  - Column: A reversed-phase column, such as a C8 or C18, is typically used.[14]
  - Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.[14]
  - Flow Rate: A typical flow rate is between 0.2 and 1.0 mL/min.
  - Column Temperature: Maintain a constant column temperature, for example, at 30°C, to ensure reproducible retention times.
- Mass Spectrometric Detection:
  - Ionization Source: Electrospray ionization (ESI) in positive or negative ion mode is generally used.
  - Mass Analyzer: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, is preferred for accurate mass measurements and structural elucidation of unknown impurities.
  - Data Acquisition: Acquire data in both full scan mode to detect all ions and in tandem MS (MS/MS) mode to fragment specific ions for structural confirmation.
- Data Analysis:
  - Process the chromatograms to identify and quantify known impurities by comparing their retention times and mass spectra to reference standards.

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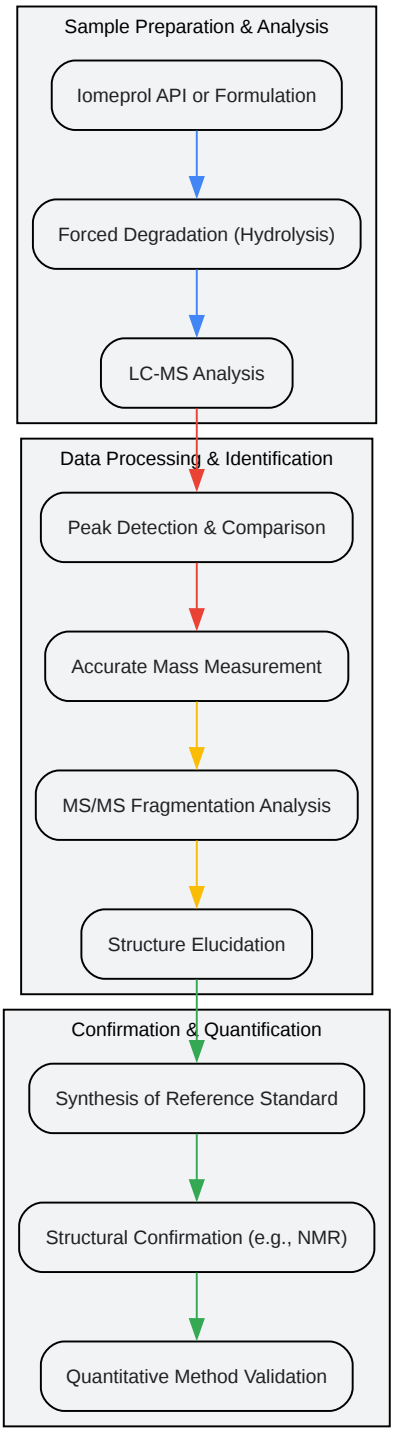
- For unknown impurities, use the accurate mass data to propose elemental compositions and interpret the MS/MS fragmentation patterns to elucidate their structures.

Logical Workflow for Iomeprol Hydrolysis Product Identification

The following diagram illustrates a typical workflow for the identification and characterization of hydrolysis products of iomeprol.

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Workflow for Iomeprol Hydrolysis Product Identification



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Caption: A logical workflow for the identification and characterization of iomeprol hydrolysis products.

This guide serves as a foundational resource for professionals engaged in the research and development of iodinated contrast agents. A thorough understanding of potential degradation products like **Iomeprol Hydrolysate-1** is paramount for ensuring the safety, stability, and efficacy of these vital diagnostic tools.

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- To cite this document: BenchChem. [Iomeprol Hydrolysate-1: A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7795880/docs#iomeprol-hydrolysate-1-a-comprehensive-technical-overview]

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